

Technical Guide: Physicochemical Properties of Ethyl 6-bromo-4-chloroquinoline-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 6-bromo-4-chloroquinoline-3-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate**, a quinoline derivative of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities.

Molecular Identity and Properties

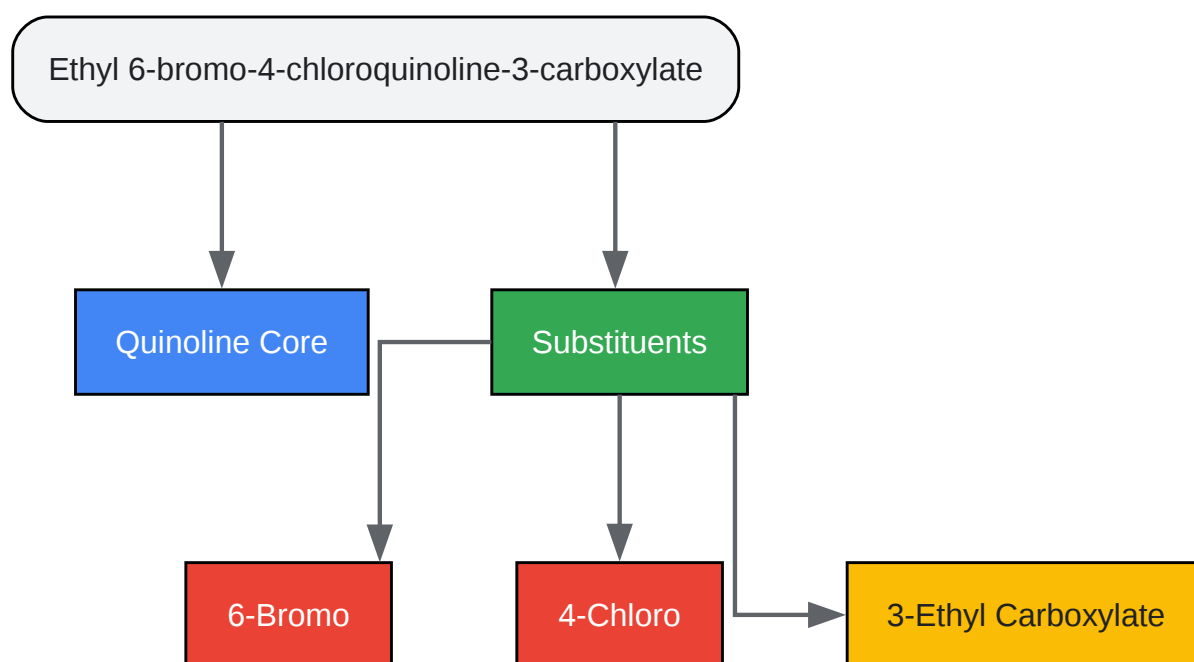
The fundamental molecular characteristics of **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate** are essential for experimental design, reaction stoichiometry, and analytical characterization. Key identifiers and properties are summarized below.

Data Presentation: Core Molecular Information

| Identifier | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₉ BrClNO ₂ [1] [2] [3] [4] |
| Molecular Weight | 314.56 g/mol [1] [2] [3] |
| IUPAC Name | ethyl 6-bromo-4-chloro-3-quinolinecarboxylate |
| CAS Number | 206257-39-8 [1] [3] [4] [5] |

Structural Relationship

The structure of **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate** is derived from a core quinoline ring, substituted at specific positions with bromo, chloro, and ethyl carboxylate functional groups. Understanding this relationship is key to predicting its chemical behavior and reactivity.



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Caption: Logical diagram illustrating the structural components of the target molecule.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of this compound are typically specific to the research context. Standard methodologies would include:

- **Synthesis:** Heterocyclic ring formation followed by functional group interconversion, or direct functionalization of a pre-formed quinoline scaffold. Reaction progress is monitored by Thin Layer Chromatography (TLC).

- Purification: Column chromatography using silica gel with a suitable eluent system (e.g., hexane/ethyl acetate gradients) followed by recrystallization to achieve high purity.
- Characterization:
 - NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and connectivity of atoms.
 - Mass Spectrometry (MS): To verify the molecular weight and isotopic pattern characteristic of bromine and chlorine.
 - Melting Point Analysis: To assess purity. A known melting point for this compound is 100-102°C.[4]

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